

N,O-Dimethylhydroxylamine Hydrochloride: A Technical Safety Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N,O-Dimethylhydroxylamine**

Cat. No.: **B073530**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety data sheet (SDS) information for **N,O-Dimethylhydroxylamine** hydrochloride (CAS No. 6638-79-5). The following sections detail its physical and chemical properties, potential hazards, handling procedures, and emergency responses to ensure its safe use in a laboratory setting.

Core Safety & Chemical Data

N,O-Dimethylhydroxylamine hydrochloride is a white to off-white crystalline solid.^{[1][2]} It is primarily used as a reagent in organic synthesis, for example, in the preparation of Weinreb amides.^[3] While extensively used, it is crucial to handle this compound with care as its toxicological properties have not been fully investigated.^[1]

Physical and Chemical Properties

Property	Value	Source(s)
Chemical Formula	C ₂ H ₈ CINO	[1]
Molecular Weight	97.54 g/mol	[1]
Appearance	White to off-white crystalline powder/solid	[1] [4]
Melting Point	112 - 116 °C	
Density	1 g/cm ³	[1]
Solubility	Soluble in water	[2]
Stability	Stable under normal temperatures and pressures. Hygroscopic; sensitive to moisture.	[1]

Hazard Identification and GHS Classification

N,O-Dimethylhydroxylamine hydrochloride is classified as a hazardous chemical.[\[5\]](#) The primary hazards are skin and eye irritation, and it may also cause respiratory irritation.[\[6\]](#)[\[7\]](#)

Hazard Classification	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning[\[5\]](#)

Hazard Pictogram:[\[8\]](#)

- GHS07: Exclamation Mark

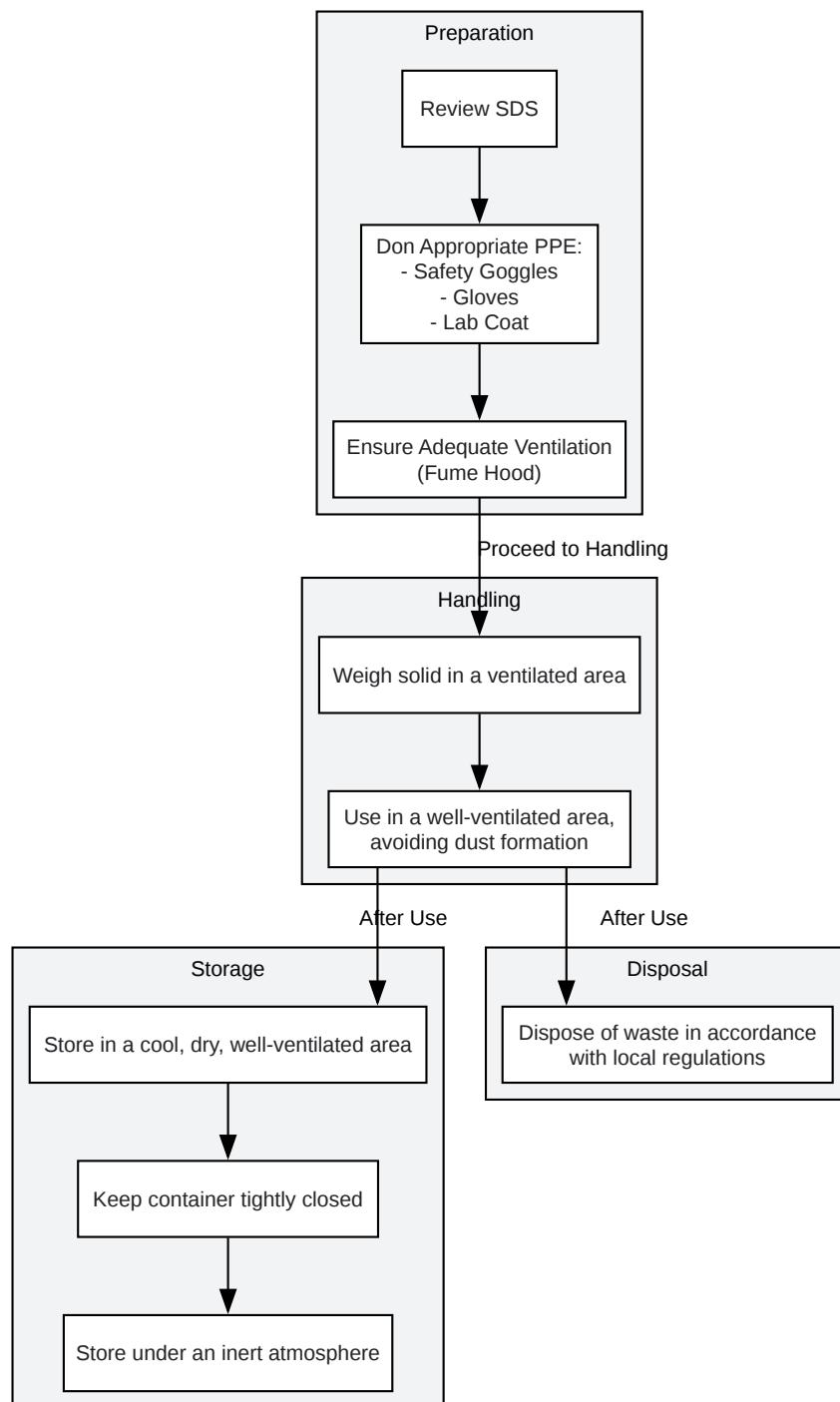
Experimental Protocols & Handling

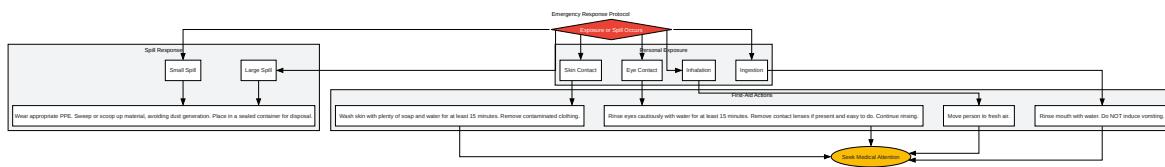
While specific experimental protocols for safety studies are not detailed in publicly available SDS, the following safe handling and emergency procedures are compiled from multiple sources.

Safe Handling Workflow

The following diagram outlines the recommended workflow for the safe handling of **N,O-Dimethylhydroxylamine** hydrochloride, from preparation to disposal.

Safe Handling Workflow for N,O-Dimethylhydroxylamine Hydrochloride



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [fishersci.com \[fishersci.com\]](http://fishersci.com)
- 2. N,N-二甲基羟胺 盐酸盐 99% | Sigma-Aldrich [\[sigmaaldrich.com\]](http://sigmaaldrich.com)
- 3. [store.apolloscientific.co.uk \[store.apolloscientific.co.uk\]](http://store.apolloscientific.co.uk)
- 4. N,O-Dimethylhydroxylamine | C2H7NO | CID 14232 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](http://pubchem.ncbi.nlm.nih.gov)
- 5. [spectrumchemical.com \[spectrumchemical.com\]](http://spectrumchemical.com)

- 6. dcfinechemicals.com [dcfinechemicals.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. scbt.com [scbt.com]
- To cite this document: BenchChem. [N,O-Dimethylhydroxylamine Hydrochloride: A Technical Safety Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b073530#n-o-dimethylhydroxylamine-hydrochloride-safety-data-sheet-sds-information\]](https://www.benchchem.com/product/b073530#n-o-dimethylhydroxylamine-hydrochloride-safety-data-sheet-sds-information)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com